

A Comprehensive Technical Guide to the Physicochemical Properties of 6-Methyl-2-heptanol

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Compound of Interest

Compound Name: 6-Methyl-2-heptanol

Cat. No.: B049919

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physicochemical properties of **6-Methyl-2-heptanol**, a significant organic compound with applications in various scientific domains. This document outlines its boiling point and density, supported by detailed experimental protocols for their determination.

Physicochemical Data of 6-Methyl-2-heptanol

The boiling point and density are critical parameters for the handling, purification, and application of **6-Methyl-2-heptanol**. The following table summarizes the reported values for these properties.

Property	Value	Conditions
Boiling Point	171-175 °C	@ 760 mmHg[1][2]
80-82 °C	@ 12 mmHg[2]	
66 °C	@ 20 mmHg[2]	
Density	0.803 g/mL	@ 25 °C[2][3]
0.816-0.820 g/mL	@ 20 °C[1]	
0.82 g/mL	@ 20/20 °C[4]	
0.807 g/mL	Not Specified[5]	

Experimental Protocols

Accurate determination of the boiling point and density of **6-Methyl-2-heptanol** is essential for its characterization and use in research and development. The following sections detail standardized methodologies for these measurements.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For volatile organic liquids like **6-Methyl-2-heptanol**, the distillation method is a standard approach.

Methodology based on ASTM D1078: Standard Test Method for Distillation Range of Volatile Organic Liquids

This method determines the distillation (boiling) range of volatile organic liquids.[2][6][7][8]

Apparatus:

- Distillation flask
- Condenser
- Heating mantle or oil bath

- Calibrated thermometer or temperature probe
- Receiving graduated cylinder
- Boiling chips

Procedure:

- A measured volume of the **6-Methyl-2-heptanol** sample is placed in the distillation flask along with boiling chips to ensure smooth boiling.
- The flask is connected to the condenser, and the thermometer is positioned so that the top of the bulb is level with the bottom of the side arm of the flask.
- The sample is heated, and the vapor is allowed to rise and pass into the condenser.
- The temperature at which the first drop of condensate falls from the condenser into the receiving cylinder is recorded as the initial boiling point.
- Heating is continued, and the temperature is recorded as a function of the volume of distillate collected.
- The final boiling point, or dry point, is the maximum temperature reached during the distillation.
- The observed boiling point is corrected for atmospheric pressure.

Determination of Density

Density is a fundamental physical property defined as mass per unit volume. For liquids, a digital density meter provides a precise and efficient measurement.

Methodology based on ASTM D4052: Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter

This test method covers the determination of the density and relative density of liquids that can be handled in a normal fashion as liquids at the test temperatures.^{[1][3][4][5][9]}

Apparatus:

- Digital density meter with an oscillating U-tube
- Syringes for sample injection (manual or automated)
- Thermostatically controlled bath or Peltier element for temperature control

Procedure:

- The digital density meter is calibrated using two reference standards of known density, typically dry air and deionized water.
- The temperature of the measuring cell is set to the desired value (e.g., 20 °C or 25 °C) and allowed to stabilize.
- A small volume of the **6-Methyl-2-heptanol** sample is introduced into the oscillating U-tube. Care is taken to avoid the presence of air bubbles in the sample cell.
- The instrument measures the period of oscillation of the U-tube containing the sample.
- The density of the sample is calculated from the oscillation period using the instrument's calibration constants.
- The measurement is typically repeated to ensure repeatability.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the characterization of the physical properties of a liquid organic compound such as **6-Methyl-2-heptanol**.

Caption: Workflow for determining the boiling point and density of **6-Methyl-2-heptanol**.

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